

# 3-Methyldecane chemical and physical properties

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## Compound of Interest

Compound Name: 3-Methyldecane

Cat. No.: B1670053

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## An In-depth Technical Guide to the Chemical and Physical Properties of 3-Methyldecane

This technical guide provides a comprehensive overview of the core chemical and physical properties of **3-Methyldecane**, tailored for researchers, scientists, and professionals in drug development. The information is presented through structured data tables, detailed experimental methodologies, and a workflow visualization to facilitate a deeper understanding of this branched alkane.

## General and Chemical Properties

**3-Methyldecane** is a saturated hydrocarbon belonging to the alkane family.[1][2] Its structure consists of a ten-carbon decane chain with a methyl group attached to the third carbon atom. It is also known by the synonym 2-Ethylnonane.[3][4] It exists as a colorless liquid with a pungent, acrid odor.[1][5]

Identifier	Value
IUPAC Name	3-methyldecane
Molecular Formula	C <sub>11</sub> H <sub>24</sub> [1][3][6]
CAS Number	13151-34-3[1][3][6]
Synonyms	Decane, 3-methyl-; 2-Ethylnonane[3][4]
Chemical Class	Saturated Aliphatic Hydrocarbon[1][5]

Molecular Property	Value
Molecular Weight	156.31 g/mol [1][6]
Exact Mass	156.187800766 Da[1][7]
Heavy Atom Count	11[7]
Rotatable Bond Count	7[7]
Complexity	66.4[7]
LogP (o/w)	6.156 (estimated)[8]
XLogP3-AA	5.9 (estimated)[7][8]

## Physical Properties

The physical characteristics of **3-Methyldecane** are summarized below. These properties are crucial for its application as a solvent and in various industrial formulations.[9][10]

Property	Value	Conditions
Boiling Point	188.1 - 189.1 °C[7][8][9]	@ 760 mmHg
Melting Point	-92.9 °C to -76 °C[7][9][11]	
Density	0.742 - 0.743 g/cm <sup>3</sup> [7][9][11]	
Vapor Pressure	0.8 mmHg[7][8][9]	@ 25 °C
Flash Point	50.4 °C[7][8][9]	(Tagliabue Closed Cup)
Refractive Index	1.416 - 1.418[7][9][11]	
Solubility in Water	0.2971 mg/L (estimated)[8]	@ 25 °C

## Experimental Protocols

The determination of the physicochemical properties of compounds like **3-Methyldecane** follows well-established experimental protocols. While specific research papers detailing these

measurements for this particular molecule are not prevalent, the general methodologies are outlined below.

## Determination of Boiling Point

The boiling point is typically determined at atmospheric pressure. A common laboratory method involves:

- Apparatus: A distillation flask, condenser, thermometer, and a heating mantle.
- Procedure: A small sample of **3-Methyldecane** is placed in the distillation flask. The apparatus is assembled, and the sample is heated gently. The temperature is recorded when the liquid begins to boil and a stable vapor-liquid equilibrium is observed, indicated by a constant temperature reading on the thermometer as the vapor condenses.

## Measurement of Density

Density is measured by determining the mass of a known volume of the substance.

- Apparatus: A pycnometer (a flask with a specific, accurately known volume) and an analytical balance.
- Procedure: The empty pycnometer is weighed. It is then filled with **3-Methyldecane**, ensuring no air bubbles are present, and weighed again. The temperature of the sample is recorded. The density is calculated by dividing the mass of the sample by the known volume of the pycnometer.

## Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a standard technique for identifying and quantifying volatile compounds. **3-Methyldecane** has been identified as a volatile component in plants like *Ludwigia stolonifera* using this method.[\[6\]](#)[\[12\]](#)

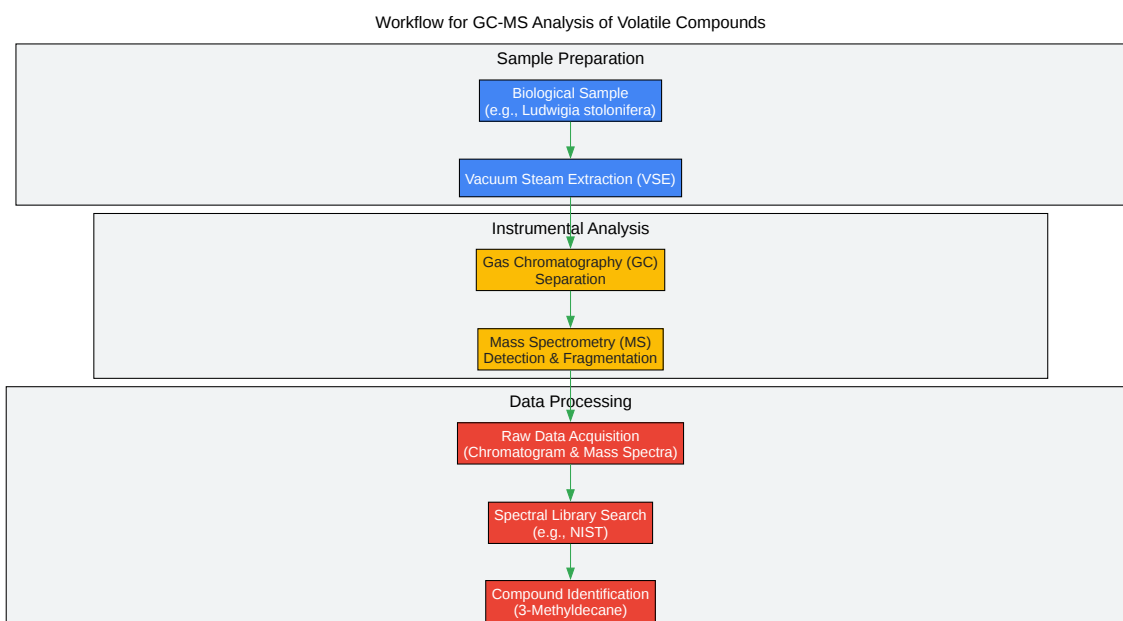
- Sample Preparation: A volatile fraction is extracted from the source material (e.g., plant tissue) using methods like vacuum steam extraction (VSE).
- Injection: The volatile extract is injected into the gas chromatograph.

- **Separation:** The sample is vaporized and carried by an inert gas through a capillary column. Compounds separate based on their boiling points and interactions with the column's stationary phase. The Kovats Retention Index is a key parameter derived from this separation.<sup>[1]</sup>
- **Detection & Identification:** As components elute from the column, they enter the mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum provides a unique fragmentation pattern, acting as a "fingerprint" for identification by comparing it to spectral libraries like those from NIST.<sup>[1][3]</sup>

## Visualizations

### Experimental Workflow for Volatile Compound Analysis

The following diagram illustrates a typical experimental workflow for the identification of **3-Methyldecane** as a volatile component from a biological sample, such as plant tissue, using GC-MS.



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Caption: Workflow for GC-MS analysis of volatile compounds.

## Synthesis and Reactivity

### Synthesis Methods

**3-Methyldecane** can be synthesized through several routes common in organic chemistry:

- Grignard Reaction: A Grignard reagent, such as s-butylmagnesium chloride, can be reacted with a suitable alkyl halide like 1-heptyl tosylate in the presence of a catalyst.<sup>[7]</sup>
- Hydroisomerization of n-Decane: Using bifunctional catalysts (e.g., Pt/SAPO-11), linear n-decane can be converted into a mixture of its branched isomers, including **3-Methyldecane**.<sup>[10]</sup>
- Catalytic Cracking: Industrial-scale production can involve the catalytic cracking of heavier, long-chain hydrocarbons using zeolite-based catalysts.<sup>[10]</sup>

### Chemical Reactivity

As a saturated alkane, **3-Methyldecane** is relatively unreactive. Its reactions are characteristic of alkanes and typically require significant energy input:

- Combustion: It undergoes combustion in the presence of oxygen to produce carbon dioxide and water.<sup>[10]</sup>
- Halogenation: Under UV light, it can undergo free-radical substitution reactions with halogens.

### Safety and Toxicology

**3-Methyldecane** is considered an irritant and may have anesthetic effects, causing drowsiness, dizziness, and headache upon significant exposure.<sup>[1][5]</sup> It is classified as a neurotoxin that can cause acute solvent syndrome.<sup>[1]</sup> According to aggregated GHS information from multiple sources, the chemical is not classified as meeting GHS hazard

criteria.[1] Standard laboratory safety precautions, including adequate ventilation and the use of personal protective equipment, should be employed when handling this compound.

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